

Technical Whitepaper: Stereochemical Profiling and Synthesis of 1-(3-Bromophenyl)propylamine

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Compound of Interest

Compound Name: [1-(3-Bromophenyl)propyl](2-methoxyethyl)amine

Cat. No.: B13263670

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Executive Summary

1-(3-Bromophenyl)propylamine (IUPAC: 1-(3-bromophenyl)propan-1-amine) is a highly versatile chiral building block in medicinal chemistry. Featuring a primary amine and a meta-bromo substituted phenyl ring, it serves as a critical scaffold for synthesizing central nervous system (CNS) therapeutics, kinase inhibitors, and advanced amphetamine derivatives. Because biological targets are inherently chiral, the stereochemical purity of this intermediate dictates the pharmacodynamic and pharmacokinetic profiles of the downstream active pharmaceutical ingredients (APIs). This guide details the registry data, mechanistic synthesis, and self-validating protocols required to isolate and verify its enantiomers.

Stereochemical Registry & Quantitative Data

The stereocenter at the alpha-carbon necessitates strict registry tracking. Below is the consolidated quantitative and registry data for the racemate, its isolated enantiomers, and their respective hydrochloride salts.

Compound Name	Stereochemistry	CAS Registry Number	Molecular Formula	Molecular Weight
1-(3-Bromophenyl)propylamine	Racemate	90642-45-8[1]	C ₉ H ₁₂ BrN	214.10
(S)-1-(3-Bromophenyl)propylamine	(S)-Enantiomer	760171-71-9[2]	C ₉ H ₁₂ BrN	214.10
(R)-1-(3-Bromophenyl)propylamine	(R)-Enantiomer	692257-58-2[3]	C ₉ H ₁₂ BrN	214.10
(S)-1-(3-Bromophenyl)propylamine HCl	(S)-Hydrochloride salt	623143-34-0[4]	C ₉ H ₁₃ BrClN	250.56
(R)-1-(3-Bromophenyl)propylamine HCl	(R)-Hydrochloride salt	623143-33-9[5]	C ₉ H ₁₃ BrClN	250.56

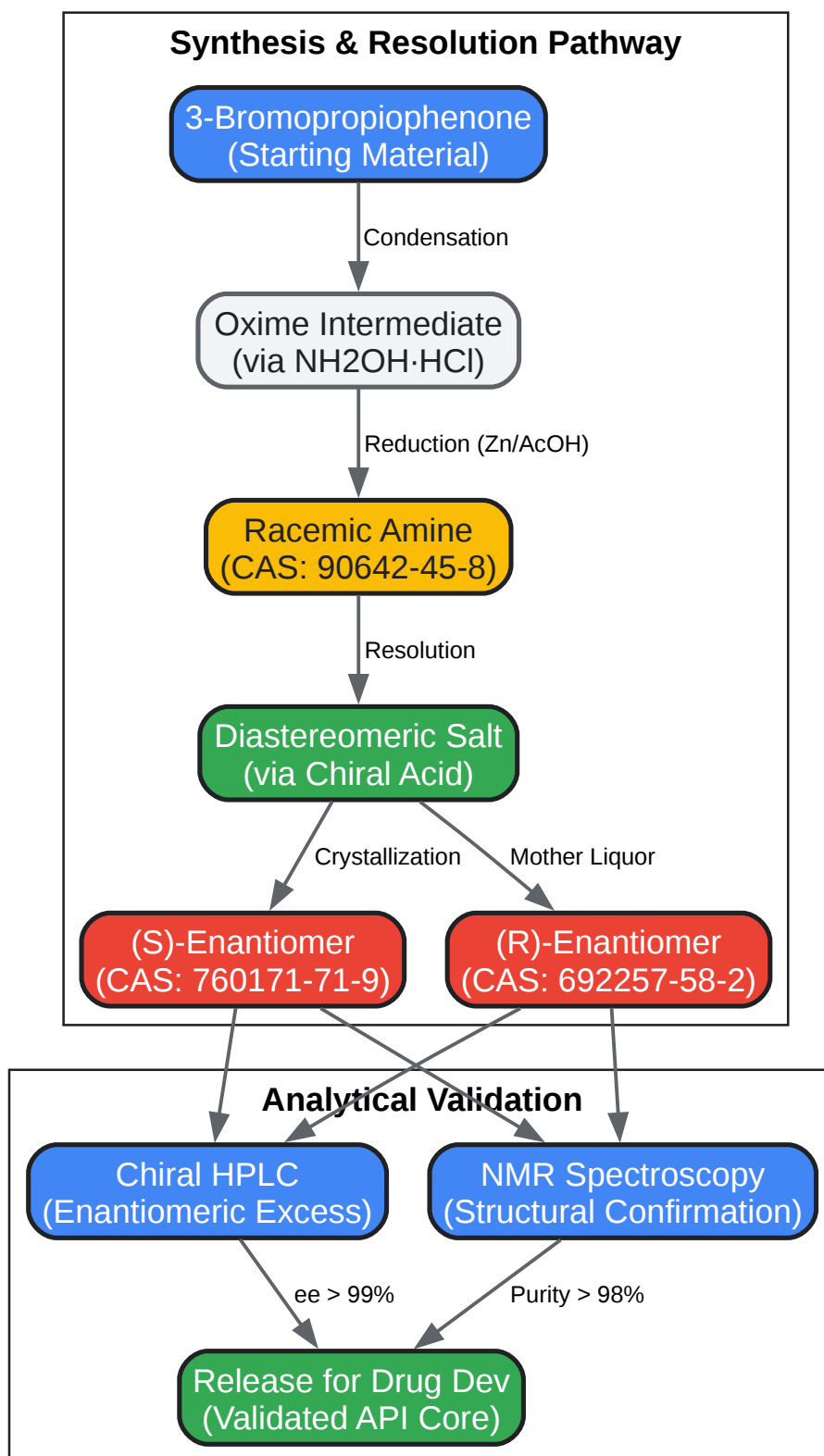
Mechanistic Synthesis & Causality

The synthesis of 1-(3-Bromophenyl)propylamine demands precise control over both chemoselectivity and stereochemistry.

Causality in Experimental Design: Direct reductive amination of the precursor (3-bromopropiophenone) with ammonia often yields a complex, inseparable mixture of primary, secondary, and tertiary amines due to aggressive over-alkylation. To circumvent this, a two-step sequence is strictly employed. First, the ketone is condensed with hydroxylamine to form a stable oxime intermediate. This oxime is then selectively reduced (typically via activated zinc in acetic acid) to yield the primary racemic amine ([1]) exclusively.

Mechanism of Chiral Resolution: To obtain the enantiopure (S)- or (R)-isomers, the racemate undergoes classical diastereomeric resolution. By reacting the racemic amine with an enantiopure chiral acid—such as (S)-(+)-mandelic acid—a pair of diastereomeric salts is

formed. Because diastereomers possess distinct physicochemical properties (unlike enantiomers), they exhibit differential solubilities in polar protic solvents. Fractional crystallization allows for the selective precipitation of one diastereomeric salt, leaving the opposite enantiomer enriched in the mother liquor.



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Synthetic and analytical workflow for 1-(3-Bromophenyl)propylamine enantiomers.

Experimental Protocol: Enantioselective Synthesis & Resolution

Note: This protocol is designed as a self-validating system. Proceed to subsequent steps only when the analytical gate of the current step is cleared.

Step 1: Oxime Formation

- Dissolve 1.0 eq of 3-bromopropiophenone in anhydrous ethanol.
- Add 1.5 eq of hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) and 1.5 eq of sodium acetate (acting as a buffer to prevent acid-catalyzed side reactions).
- Reflux the mixture under an inert atmosphere for 4 hours.
- Validation Gate: Monitor via Thin Layer Chromatography (TLC) using Hexane:EtOAc (4:1). The complete disappearance of the UV-active ketone spot confirms conversion. Work up by solvent evaporation, aqueous extraction, and drying over anhydrous Na_2SO_4 to yield the oxime.

Step 2: Reduction to Racemic Amine

- Dissolve the purified oxime in glacial acetic acid.
- Gradually add 4.0 eq of activated zinc dust at 0°C to strictly control the exothermic reduction profile.
- Stir at room temperature for 12 hours.
- Validation Gate: Filter the zinc salts. Basify the filtrate to pH 10 using 2M NaOH to liberate the free amine, then extract with dichloromethane. Evaporate to yield racemic 1-(3-Bromophenyl)propylamine. Confirm primary amine presence via a positive Ninhydrin stain.

Step 3: Chiral Resolution

- Dissolve the racemic amine in hot isopropanol.

- Add a stoichiometric amount of (S)-(+)-mandelic acid dissolved in hot isopropanol.
- Allow the solution to cool linearly to room temperature over 8 hours. This slow cooling gradient promotes the selective crystallization of the (S)-amine-(S)-mandelate salt.
- Filter the crystals. The mother liquor remains enriched with the (R)-enantiomer.
- Free-basing: Treat the isolated salt with 1M NaOH and extract with ethyl acetate to recover the enantiopure free amine ([2]).

Analytical Validation & Quality Control

To ensure the integrity of the synthesized enantiomers for drug development, a closed-loop validation system must be executed:

- Chiral High-Performance Liquid Chromatography (HPLC): Utilize a chiral stationary phase column (e.g., Chiralcel OD-H) with a hexane/isopropanol mobile phase. This validates the efficiency of the resolution step. An enantiomeric excess (ee) of >99% is the mandatory threshold for pharmaceutical-grade intermediates ([3]).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR (CDCl_3) is utilized to confirm structural integrity. The diagnostic methine proton (CH-NH_2) typically appears as a distinct triplet or multiplet around 3.8-4.0 ppm. The integration of the aromatic protons will confirm the preservation of the meta-bromo substitution pattern.

References

- Title: (1S)-1-(3-BROMOPHENYL)PROPYLAMINE HYDROCHLORIDE (CAS 623143-34-0)
Source: Yanmeibio URL: [\[Link\]](#)
- Title: (1R)-1-(3-BROMOPHENYL)PROPYLAMINE HYDROCHLORIDE (CAS 623143-33-9)
Source: Alchimica URL: [\[Link\]](#)

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